

# Proper Disposal Procedures for NSC 601980 (Anti-Tumor Agent)

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## Compound of Interest

Compound Name: NSC 601980

Cat. No.: B1191705

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## Executive Summary & Compound Profile

**NSC 601980** is a research-grade anti-tumor agent characterized by its potent inhibition of cell proliferation in specific cancer lines (e.g., COLO 205, HT-29).<sup>[1][2]</sup> While some Safety Data Sheets (SDS) may classify novel research compounds as "Not Hazardous" due to a lack of comprehensive toxicological testing, biological activity dictates the safety protocol.

As a biologically active anti-neoplastic agent, **NSC 601980** must be handled with the "Precautionary Principle," treating it as a potential cytotoxic hazard. This guide outlines the mandatory procedures for disposal to ensure personnel safety and environmental compliance.

## Physicochemical & Safety Data

Property	Specification
CAS Number	2070018-27-6
Chemical Formula	C <sub>15</sub> H <sub>12</sub> N <sub>4</sub>
Molecular Weight	248.28 g/mol
Physical State	Solid (Pink to Red Powder)
Solubility	Soluble in DMSO (≥ 30 mg/mL)
Bioactivity	Anti-tumor; Cell proliferation inhibitor (Log GI <sub>50</sub> ~ -6.[1][2][3]6)
Hazard Class	Treat as Cytotoxic/Potent Compound (Targeted Containment)

## Hazard Assessment & Pre-Disposal Logic

The "SDS Gap" Warning: Research chemicals often lack a full GHS hazard classification (e.g., H350 Carcinogenicity) simply because long-term toxicity studies have not been conducted.

- Scientific Reality: **NSC 601980** is designed to disrupt cellular mechanisms.
- Operational Directive: Do NOT dispose of this compound down the drain or in general trash. It requires thermal destruction (incineration) via a licensed chemical waste stream.

## Personal Protective Equipment (PPE) Matrix

Before initiating any disposal workflow, ensure the following barrier protection is active:

- Respiratory: N95 respirator minimum; P100 or Biosafety Cabinet (Class II) recommended if handling open powder.
- Dermal: Double nitrile gloves (0.11 mm minimum thickness).
- Ocular: Chemical splash goggles (ANSI Z87.1).

- Body: Lab coat with cuffed sleeves; Tyvek sleeves recommended for stock solution preparation.

## Detailed Disposal Protocols

### Workflow A: Solid Waste (Pure Powder & Contaminated Debris)

Applicability: Expired powder, weighing boats, contaminated gloves, and paper towels.

- Containment: Place the solid waste into a clear, sealable polyethylene bag (4 mil thickness).
- Secondary Containment: Seal the bag and place it inside a rigid Hazardous Waste Container (typically a black or yellow bin designated for chemical solids).
- Labeling: Affix a hazardous waste label.
  - Constituents: "NSC 601980 (Anti-tumor agent) - Solid Debris"
  - Hazard Checkbox: Toxic / Irritant.
- Disposal Path: Transfer to EHS for High-Temperature Incineration.

### Workflow B: Liquid Waste (Stock Solutions in DMSO)

Applicability: Leftover experimental aliquots, dissolved stocks.

- Segregation: Do not mix with aqueous acid/base waste. Use a dedicated "Organic Solvent" waste container (compatible with DMSO).
- Transfer: Pour the solution into the container using a funnel to prevent spillage.
- Rinsing: Rinse the original vial with a small volume of acetone or ethanol and add the rinsate to the same organic waste container.
- Labeling:
  - Constituents: "DMSO, NSC 601980 (<1%)"

- Hazard Checkbox: Flammable (due to solvent), Toxic.

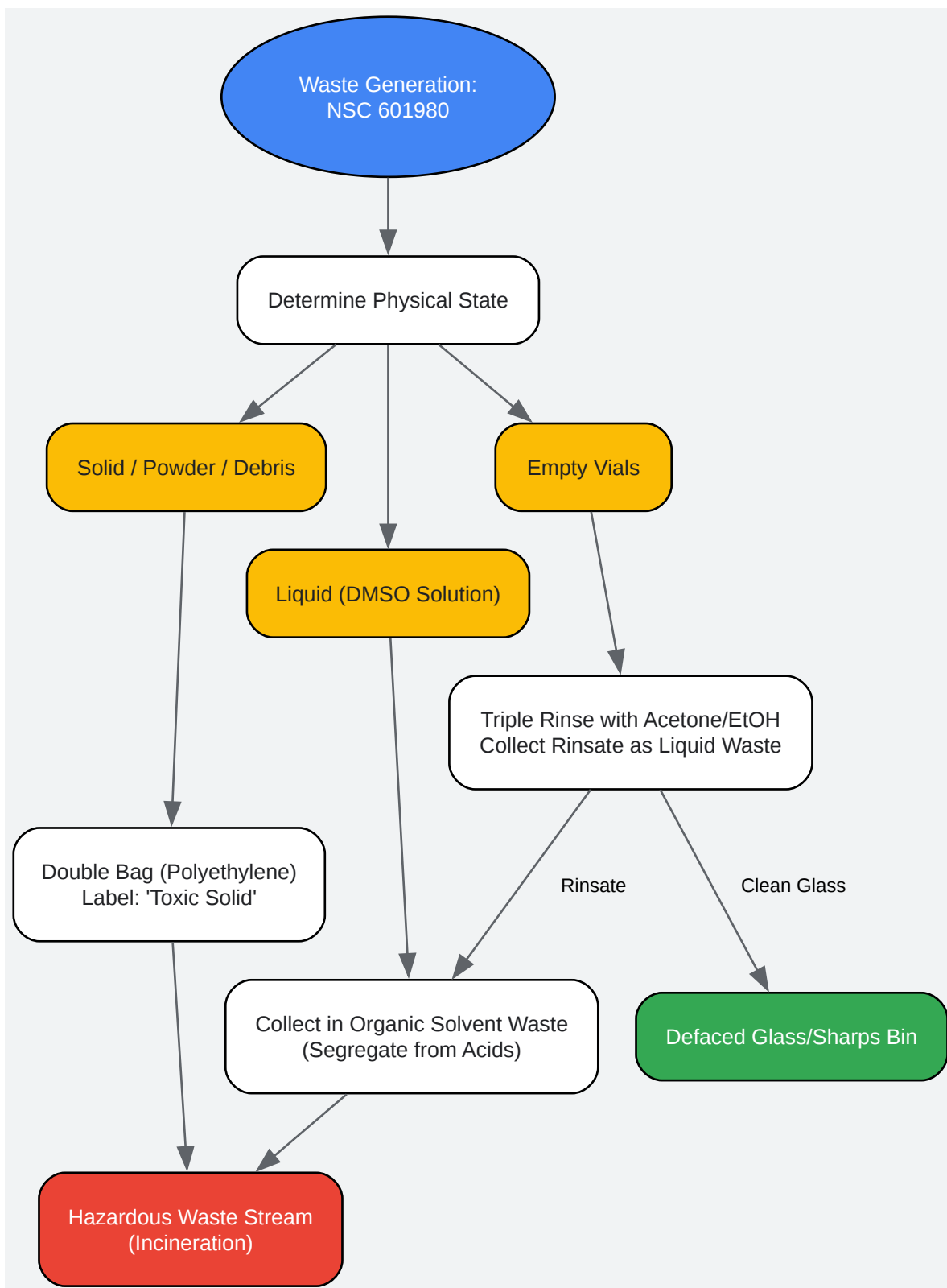
## Workflow C: Empty Containers (Vials/Bottles)

Applicability: Original glass vials after full use.

- Triple Rinse: Rinse the empty vial three times with a compatible solvent (Ethanol or Acetone).
- Rinsate Disposal: Collect all three rinses into the Liquid Waste container (Workflow B).
- Defacing: Cross out the original label on the glass vial.
- Final Disposal: Place the triple-rinsed, defaced vial into the "Glass/Sharps" disposal box or "Chemically Contaminated Glass" bin, depending on facility rules.

## Visualized Decision Logic

The following diagram illustrates the decision matrix for segregating **NSC 601980** waste streams to ensure zero environmental release.



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Figure 1: Operational decision tree for the segregation and disposal of **NSC 601980** waste streams.

## Emergency Spill Response

In the event of a spill outside of primary containment (Biosafety Cabinet/Fume Hood):

- Evacuate & Alert: Clear the immediate area. Alert nearby personnel.
- PPE Upgrade: Don double gloves, safety goggles, and an N95 mask before re-entering.
- Powder Spill:
  - Cover with a damp paper towel (to prevent dust aerosolization).
  - Wipe up gently.
  - Clean area with 10% bleach solution followed by water.
- Liquid Spill:
  - Absorb with inert material (vermiculite or spill pads).
  - Do not use combustible materials (sawdust) if dissolved in flammable solvents.
- Disposal: All cleanup materials must be disposed of via Workflow A (Solid Waste).

## References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Academies Press (US); 2011. Retrieved from [[Link](#)]
- PubChem. Compound Summary: **NSC 601980**.<sup>[1][2][3][4]</sup> National Library of Medicine. Retrieved from [[Link](#)]

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